

4-(4-Fluoro-3-methylphenyl)butanoic acid structure and formula

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Compound of Interest

Compound Name: 4-(4-Fluoro-3-methylphenyl)butanoic acid

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Chemical Identity and Structure

4-(4-Fluoro-3-methylphenyl)butanoic acid is a substituted aromatic carboxylic acid. Its structure consists of a butanoic acid chain attached to a phenyl ring, which is further substituted with a fluorine atom and a methyl group at positions 4 and 3, respectively.

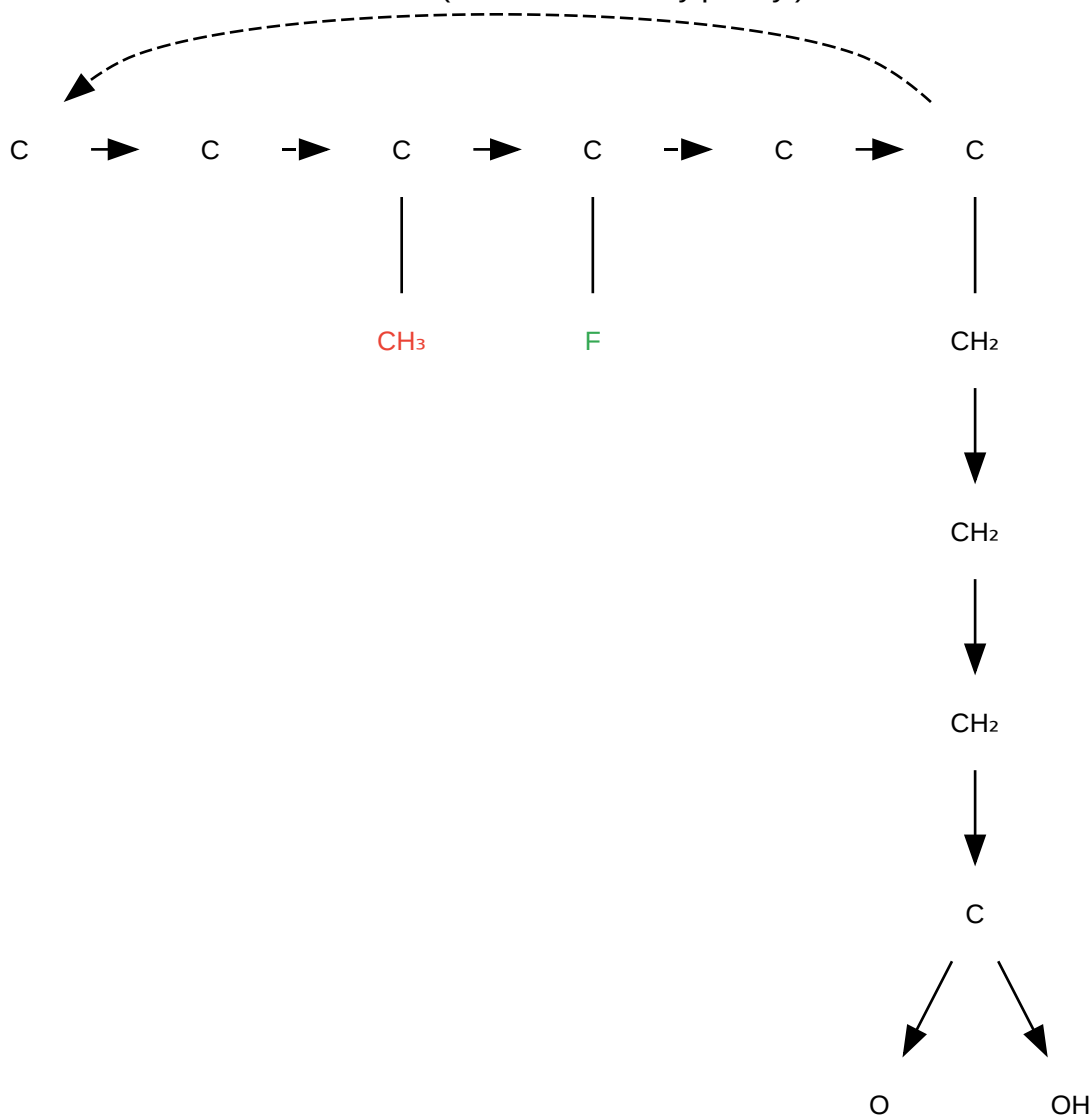
Molecular Formula: $C_{11}H_{13}FO_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

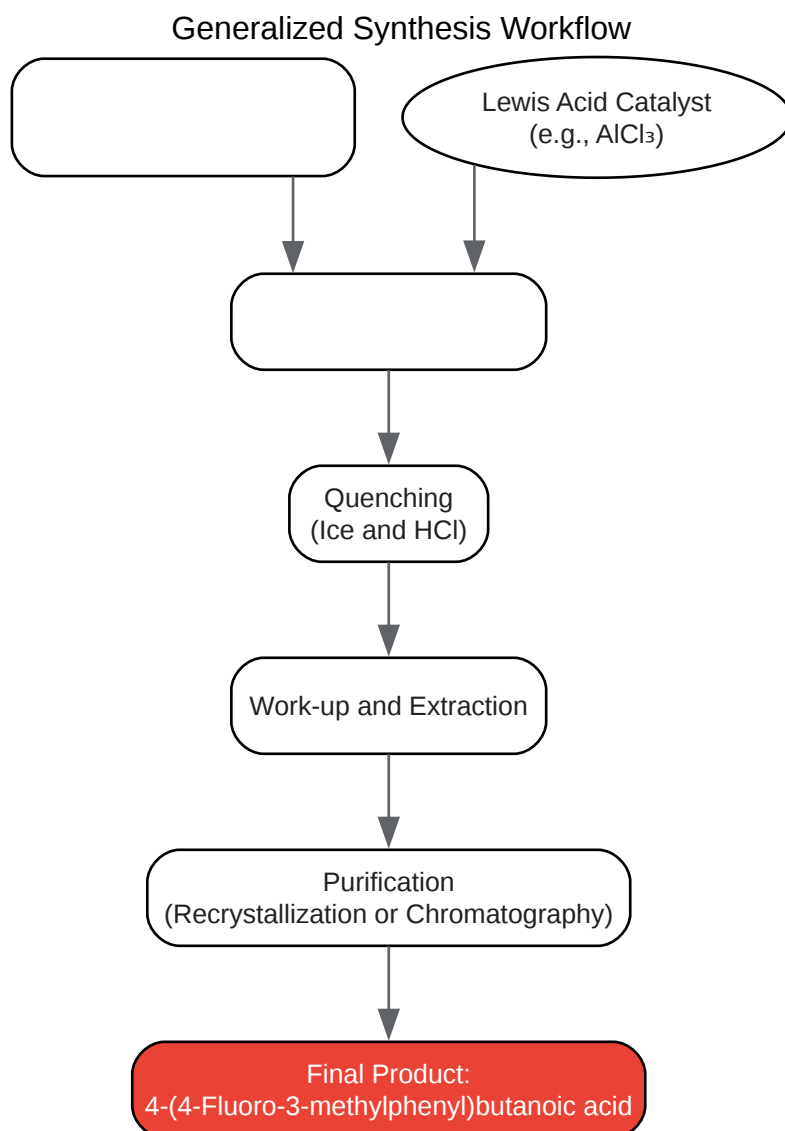
IUPAC Name: **4-(4-fluoro-3-methylphenyl)butanoic acid**[\[1\]](#)[\[2\]](#)

CAS Number: 331-43-1[\[1\]](#)[\[2\]](#)

The chemical structure is visualized in the diagram below.

Chemical Structure of 4-(4-Fluoro-3-methylphenyl)butanoic acid





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References

- 1. fluorochem.co.uk [fluorochem.co.uk]

- 2. 4-(4-Fluoro-3-methylphenyl)butanoic acid | C11H13FO2 | CID 6497072 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-(4-FLUORO-3-METHYL-PHENYL)-BUTYRIC ACID | CymitQuimica [cymitquimica.com]
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